

Advanced Solvent Extraction & Scavenging using N-(2-pyridinylmethyl)thiourea

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Compound of Interest

Compound Name: Thiourea, N-(2-pyridinylmethyl)-

Cat. No.: B8713261

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Application Note & Protocol Guide

Executive Summary

This technical guide details the application of N-(2-pyridinylmethyl)thiourea (and its derivatives) as a high-performance ligand for the solvent extraction and scavenging of heavy metals. Distinguished by its "hard-soft" donor atom combination (Pyridyl-N and Thione-S), this ligand exhibits exceptional selectivity for Platinum Group Metals (PGMs) (Pd, Pt, Rh) and soft heavy metals (Hg, Ag, Cd) in complex matrices.

Unlike simple alkyl thioureas, the inclusion of the 2-pyridinylmethyl moiety creates a chelate effect that significantly enhances hydrolytic stability and extraction kinetics. This guide covers two distinct operational workflows:

- Industrial Metallurgy: Recovery of PGMs from acidic leach streams.
- Pharmaceutical Development: Scavenging residual Palladium catalysts from Active Pharmaceutical Ingredients (APIs).

Chemical Profile & Mechanism[1][2][3]

Ligand Structure and Synthesis

The ligand consists of a thiourea core linked to a pyridine ring via a methylene spacer. This spacer provides the necessary flexibility for the ligand to adopt a bidentate coordination geometry without excessive ring strain.

- IUPAC Name: 1-(pyridin-2-ylmethyl)thiourea
- Functional Groups: Pyridine Nitrogen (Hard/Borderline base), Thiocarbonyl Sulfur (Soft base).
- Synthesis Route: Reaction of 2-(aminomethyl)pyridine (2-picolylamine) with an isothiocyanate (e.g., benzoyl isothiocyanate followed by hydrolysis, or direct reaction with thiophosgene equivalents).

Coordination Mechanism (HSAB Theory)

The extraction mechanism is pH-dependent, allowing for tunable selectivity:

- Mode A: Acidic Media (pH < 2)
 - Mechanism:[\[1\]](#)[\[2\]](#) The Pyridine Nitrogen is protonated (). The ligand acts as a monodentate neutral donor via the Sulfur atom.
 - Target: Soft acids (PGMs like , ,) which have high affinity for sulfur even in high chloride backgrounds.
 - Equation:
- Mode B: Neutral/Weakly Acidic Media (pH 4–7)
 - Mechanism:[\[1\]](#)[\[2\]](#) The Pyridine Nitrogen deprotonates and coordinates. The ligand acts as a bidentate chelate (N,S coordination), forming a stable 6-membered ring.

- Target: Borderline acids (

,

,

,

).

- Equation:

(if deprotonated at thiol)

Application 1: Industrial PGM Recovery (Protocol)

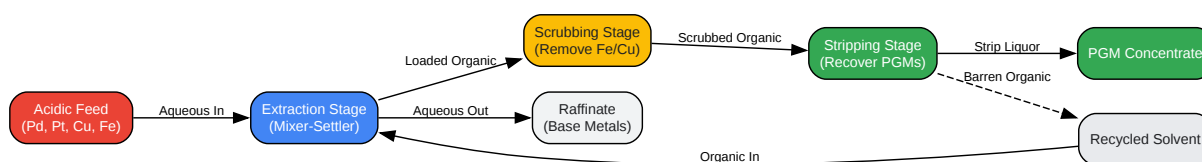
Objective: Selective extraction of Palladium (Pd) and Platinum (Pt) from acidic chloride leach solutions (e.g., e-waste recycling or ore leaching).

Reagents & Equipment

- Extractant: N-(2-pyridinylmethyl)thiourea (0.05 – 0.1 M).
- Diluent: Dichloromethane (lab) or Kerosene + 10% Isodecanol (industrial modifier).
- Feed Solution: 1–3 M HCl containing PGM ions (100–500 ppm).
- Stripping Agent: 1.0 M Thiourea in 1.0 M HCl.

Workflow Diagram

The following diagram illustrates the continuous counter-current extraction circuit.



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Caption: Figure 1. Continuous solvent extraction circuit for PGM recovery. The ligand selectively loads PGMs in the extraction stage, impurities are removed in scrubbing, and PGMs are recovered in stripping.

Step-by-Step Protocol (Batch Simulation)

- Preparation of Organic Phase:
 - Dissolve N-(2-pyridinylmethyl)thiourea to a concentration of 0.1 M in the chosen diluent (e.g., Kerosene/Isodecanol).
 - Note: Ensure complete dissolution; mild heating (40°C) may be required.
- Extraction Contact:
 - Mix the Organic Phase and Aqueous Feed (Ratio O:A = 1:1) in a separatory funnel.
 - Shake vigorously for 10 minutes (Kinetics are fast, but equilibrium ensures max loading).
 - Allow phases to separate (typically 2–5 mins).
 - Collect the heavier aqueous phase (Raffinate) for analysis.
- Scrubbing (Optional but Recommended):
 - Contact the loaded organic phase with 0.1 M HCl (O:A = 5:1).
 - This removes co-extracted base metals (Fe, Cu) which have lower stability constants with the ligand in acid.
- Stripping:
 - Contact the scrubbed organic phase with 1.0 M Thiourea / 1.0 M HCl (O:A = 1:1).
 - Shake for 15 minutes. The high concentration of aqueous thiourea displaces the ligand, transferring PGMs back to the aqueous phase.

- Analysis:
 - Analyze Raffinate and Strip Liquor using ICP-OES.
 - Calculate Extraction Efficiency ($\frac{\text{Pd(II) in raffinate}}{\text{Pd(II) in raffinate} + \text{Pd(II) in strip liquor}}$) and Distribution Coefficient ($\frac{\text{Pd(II) in raffinate}}{\text{Pd(II) in strip liquor}}$).

Performance Data (Typical)

Parameter	Condition	Pd(II) Extraction %	Cu(II) Extraction %	Selectivity (Pd/Cu)
Acidity	0.1 M HCl	> 99.5%	< 5%	High
Acidity	3.0 M HCl	> 98.0%	< 1%	Very High
Time	5 mins	95%	-	Fast Kinetics
Stripping	Acidified Thiourea	> 99% Recovery	-	Efficient

Application 2: Pharmaceutical Palladium Scavenging

Objective: Removal of residual Palladium catalysts (from Suzuki, Heck, Buchwald couplings) to meet ICH Q3D elemental impurity guidelines (< 10 ppm).

Protocol: Liquid-Liquid Polishing

This method is used when the API is dissolved in a non-polar organic solvent (e.g., Toluene, DCM, EtOAc).

- Reaction Quench:
 - Complete the catalytic reaction. Filter off bulk catalyst if heterogeneous (Pd/C).
 - Ensure the API is in the organic solvent layer.

- Scavenger Solution:
 - Prepare a 5% w/v aqueous solution of N-(2-pyridinylmethyl)thiourea adjusted to pH 3–4 with dilute HCl.
 - Rationale: At this pH, the pyridine is protonated (water-soluble), but the sulfur is available to bind Pd. The complex formed is often water-soluble or precipitates at the interface.
- Wash Step:
 - Add the scavenger solution to the organic API stream (10-20 mol% relative to Pd).
 - Stir/Agitate at 50°C for 30–60 minutes.
 - Mechanism:[1][2] The ligand pulls Pd from the organic phase into the aqueous phase or forms an insoluble Pd-Ligand precipitate.
- Separation:
 - Separate phases.[3] The Pd is removed in the aqueous wash.
 - Wash the organic phase once with brine to remove residual ligand.
- Validation:
 - Evaporate a small sample of the organic phase and analyze for Pd via ICP-MS. Target: < 5 ppm.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Emulsion Formation	Ligand surfactant effects or fine particulates.	Add modifier (Isodecanol/TBP) to organic phase (10% v/v). Filter feed before extraction.
Low Extraction Efficiency	pH too low (protonation of S?) or competition from Chloride.	While S is soft, extremely high [Cl ⁻] (>5M) can compete. Dilute feed slightly or increase Ligand conc.
Poor Phase Separation	Viscosity of complex.	Warm the mixture to 35–40°C.
Co-extraction of Cu/Zn	pH too high (> pH 2).	Acidify feed to pH < 1. The ligand selects PGMs over Base Metals in high acid.

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Sources

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